

Application Notes & Protocols: Acetyl Perisesaccharide C as a Chromatographic Standard

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Compound of Interest

Compound Name: *Acetyl Perisesaccharide C*

Cat. No.: *B2683716*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl Perisesaccharide C is a naturally occurring oligosaccharide isolated from the root barks of *Periploca sepium*.^[1] As a member of the perisesaccharide family, it represents a class of complex carbohydrates with potential biological activities. The precise quantification and quality control of such compounds in research and pharmaceutical development necessitate the use of well-characterized analytical standards.

This document provides detailed application notes and protocols for the use of **Acetyl Perisesaccharide C** as a standard in chromatographic analyses. The methodologies outlined below are based on common practices for oligosaccharide analysis and are intended to serve as a starting point for method development and validation.

Compound Information

A clear understanding of the physicochemical properties of **Acetyl Perisesaccharide C** is fundamental for its use as a standard.

Property	Value	Source
CAS Number	110764-09-5	[2] [3] [4] [5]
Molecular Formula	C37H62O18	
Molecular Weight	794.88 g/mol	
Source	Root barks of Periploca sepium	
Storage Conditions	2-8°C, away from light, dry, sealed	

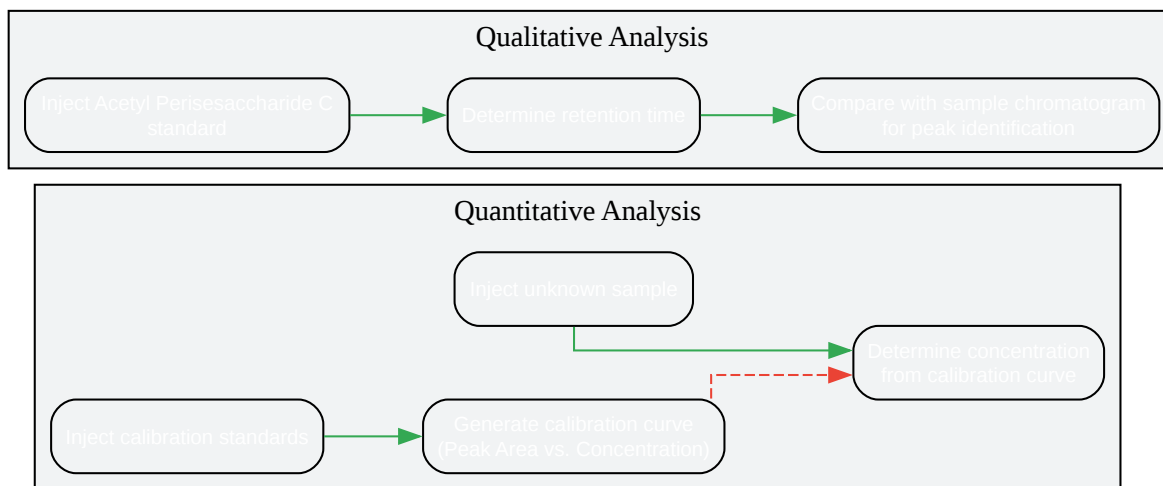
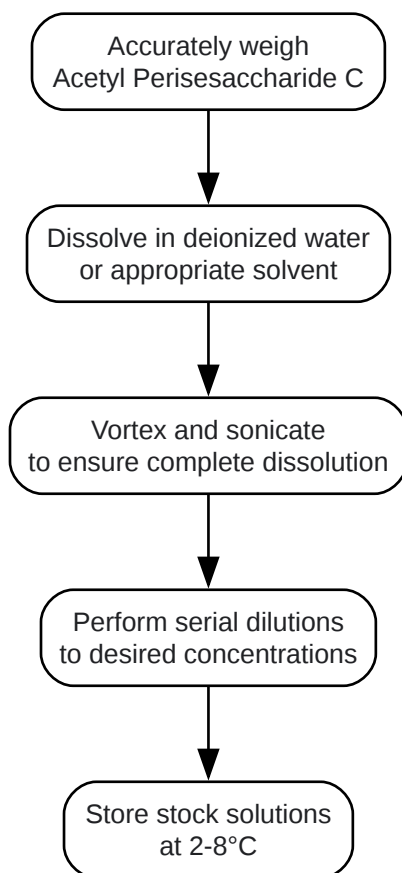
Experimental Protocols

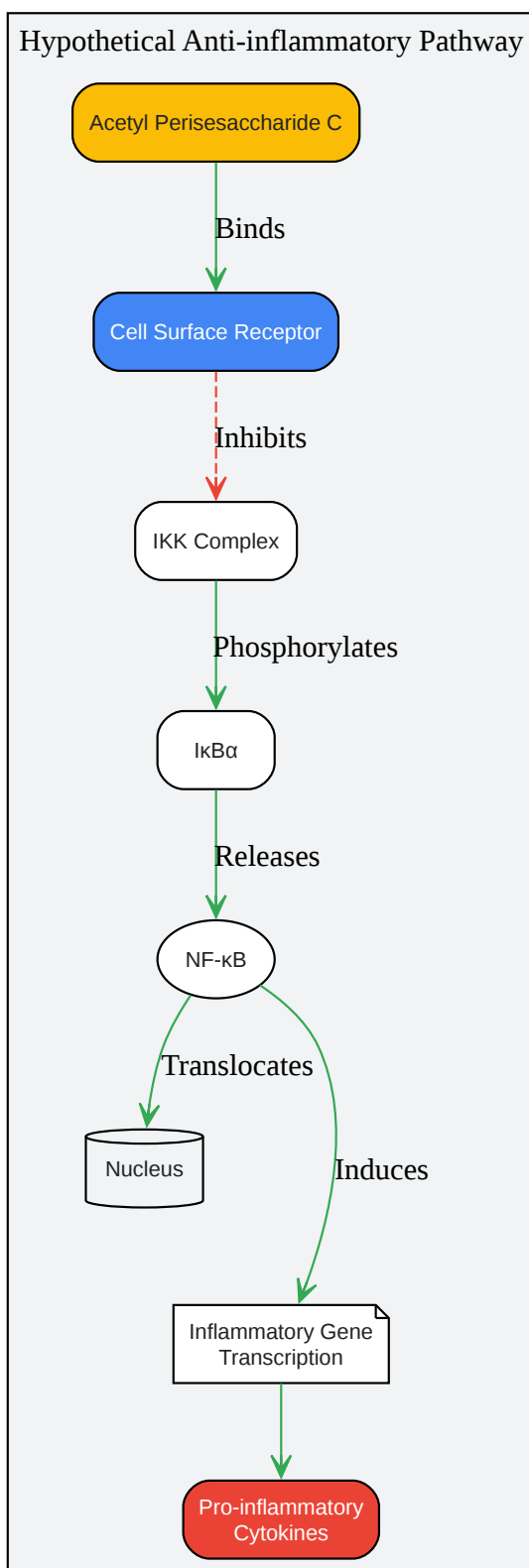
The following protocols are recommended for the analysis of **Acetyl Perisesaccharide C**. Due to its nature as a complex oligosaccharide, High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD) and Hydrophilic Interaction Liquid Chromatography (HILIC) with Evaporative Light Scattering Detection (ELSD) or Mass Spectrometry (MS) are suggested as primary analytical techniques.

Standard Solution Preparation

Accurate preparation of the standard solution is critical for quantitative analysis.

Workflow for Standard Solution Preparation:





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References

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